

An In-depth Technical Guide to Aldicarb Sulfone-13C2,d3

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Compound of Interest

Compound Name: Aldicarb sulfone-13C2,d3

Cat. No.: B12057559

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Aldicarb sulfone-13C2,d3**, an isotopically labeled metabolite of the carbamate pesticide Aldicarb. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry. It details the chemical and physical properties of **Aldicarb sulfone-13C2,d3**, its principal application as an internal standard in quantitative analysis, and provides in-depth experimental protocols for its use. Furthermore, this guide presents key metabolic and toxicological pathways associated with Aldicarb and its metabolites, visualized through clear and concise diagrams. All quantitative data has been summarized in structured tables for ease of reference and comparison.

Introduction

Aldicarb is a carbamate pesticide known for its high toxicity and its role as a potent cholinesterase inhibitor.^[1] Its metabolism in various biological systems and in the environment leads to the formation of two primary toxic metabolites: Aldicarb sulfoxide and Aldicarb sulfone.^{[2][3]} **Aldicarb sulfone-13C2,d3** is a stable isotope-labeled form of Aldicarb sulfone, which serves as an invaluable tool in analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) based methods.^{[4][5]} The incorporation of two Carbon-13 atoms and three deuterium atoms results in a distinct mass shift, allowing for precise and accurate quantification of the unlabeled analyte in complex matrices by mitigating matrix effects.^[5] This

guide will delve into the technical details of **Aldicarb sulfone-13C2,d3**, providing the necessary information for its effective use in a research setting.

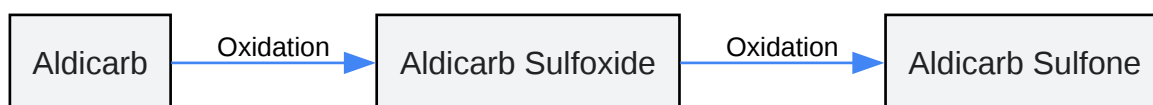
Chemical and Physical Properties

Aldicarb sulfone-13C2,d3 is a white crystalline solid.[6] Its fundamental properties are summarized in the table below.

| Property | Value | Reference |
|----------------------|--|--------------|
| CAS Number | 1261170-76-6 | [2][3][7][8] |
| Molecular Formula | C ₅ ¹³ C ₂ H ₁₁ D ₃ N ₂ O ₄ S | [3][7] |
| Molecular Weight | 227.27 g/mol | [2][3][7] |
| Appearance | White crystalline solid | [6] |
| Solubility | Soluble in DMSO (10 mM) | [7] |
| Storage Temperature | -20°C | [2] |
| Unlabeled CAS Number | 1646-88-4 | [8] |

Metabolic Pathway of Aldicarb

The primary metabolic pathway of Aldicarb involves the oxidation of its sulfur atom. This process occurs in both plants and animals.[3] Aldicarb is first oxidized to Aldicarb sulfoxide, a more potent cholinesterase inhibitor.[1] Subsequently, Aldicarb sulfoxide is further oxidized to the more stable but still toxic Aldicarb sulfone.[2][3] These metabolites, along with the parent compound, are the primary residues of concern in food and environmental samples.

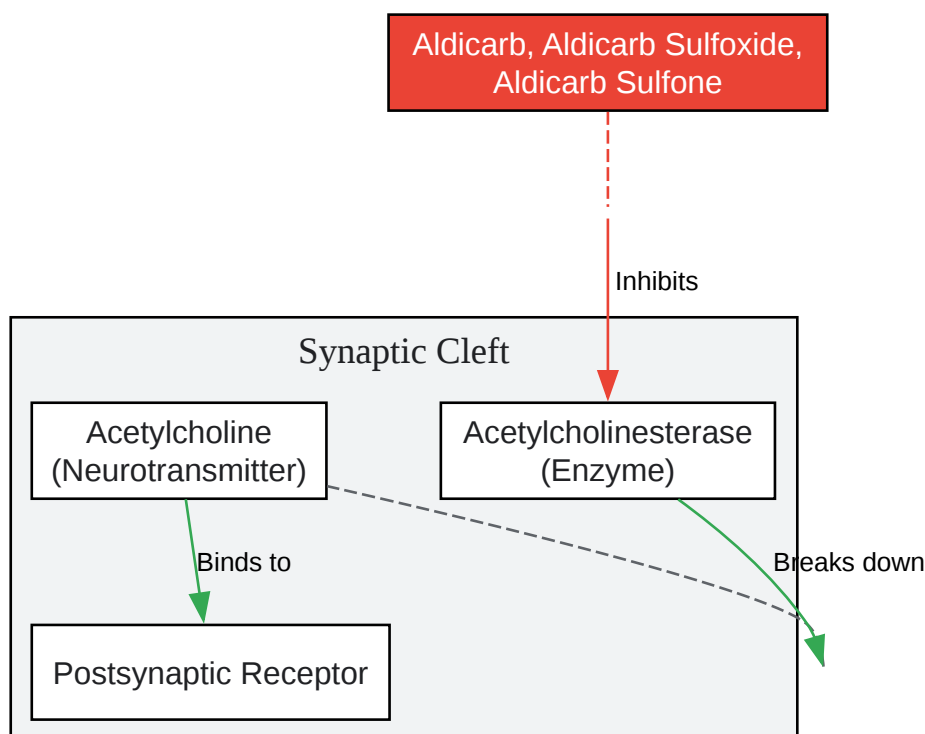


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Metabolic Pathway of Aldicarb

Mechanism of Action: Cholinesterase Inhibition

The primary mechanism of toxicity for Aldicarb and its key metabolites, Aldicarb sulfoxide and Aldicarb sulfone, is the inhibition of the enzyme acetylcholinesterase (AChE).^{[4][9]} AChE is crucial for the proper functioning of the nervous system, where it is responsible for breaking down the neurotransmitter acetylcholine. By inhibiting AChE, these compounds lead to an accumulation of acetylcholine in the synaptic cleft, resulting in overstimulation of nerve impulses and potentially severe toxic effects.



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Mechanism of Cholinesterase Inhibition

Experimental Protocols

Aldicarb sulfone-13C2,d3 is predominantly used as an internal standard for the quantification of Aldicarb and its metabolites in various matrices. Below are detailed experimental protocols for sample preparation and analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation: Extraction and Clean-up

The following protocol is a generalized procedure for the extraction of Aldicarb and its metabolites from solid matrices such as fruits, vegetables, and soil.

Materials:

- Homogenized sample
- Acetonitrile
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (for pigmented samples)
- Centrifuge tubes (50 mL)
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 µm)

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Spike the sample with a known concentration of **Aldicarb sulfone-13C2,d3** solution.
- Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.

- Immediately cap and vortex the tube vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the supernatant (acetonitrile layer) to a clean tube containing 150 mg of PSA, 150 mg of C18, and (if necessary) 50 mg of GCB for dispersive solid-phase extraction (d-SPE) clean-up.
- Vortex for 30 seconds and centrifuge at 4000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial.
- The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) or Ultra-High-Performance Liquid Chromatograph (UHPLC) system
- Tandem mass spectrometer (e.g., triple quadrupole) with an electrospray ionization (ESI) source

Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm)
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate
- Mobile Phase B: Methanol with 0.1% formic acid
- Gradient Elution: A typical gradient starts with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analytes, followed by re-equilibration.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL

- Column Temperature: 40°C

Mass Spectrometric Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Acquisition Mode: Multiple Reaction Monitoring (MRM)
- Ion Source Parameters: Optimized for the specific instrument (e.g., capillary voltage, source temperature, gas flows).
- MRM Transitions: Specific precursor-to-product ion transitions for Aldicarb, Aldicarb sulfoxide, Aldicarb sulfone, and **Aldicarb sulfone-13C2,d3** must be determined and optimized.

| Compound | Precursor Ion (m/z) | Product Ion (m/z) |
|--------------------------|---------------------|-------------------|
| Aldicarb | 208.1 | 116.1 |
| Aldicarb Sulfoxide | 224.1 | 132.1 |
| Aldicarb Sulfone | 240.1 | 148.1 |
| Aldicarb sulfone-13C2,d3 | 245.1 | 151.1 |

Quantitative Data

The use of **Aldicarb sulfone-13C2,d3** as an internal standard allows for the generation of accurate and precise quantitative data. The following tables summarize typical performance characteristics of analytical methods employing this internal standard for the analysis of Aldicarb and its metabolites.

Table 1: Method Performance for Aldicarb and Metabolites in Water[10]

| Analyte | Linearity Range (µg/L) | Limit of Detection (LOD) (µg/L) | Recovery (%) | Relative Standard Deviation (RSD) (%) |
|--------------------|------------------------|---------------------------------|--------------|---------------------------------------|
| Aldicarb | 0.5 - 200 | 0.001 | 95 - 105 | 2.7 - 6.5 |
| Aldicarb Sulfoxide | 0.5 - 200 | 0.0008 | 94.5 - 104 | 3.1 - 5.9 |
| Aldicarb Sulfone | 0.5 - 200 | 0.001 | 96 - 106 | 2.9 - 6.1 |

Table 2: Method Performance for Aldicarb and Metabolites in Peanuts[11]

| Analyte | Linearity Range (µg/L) | Limit of Detection (LOD) (µg/kg) | Recovery (%) |
|--------------------|------------------------|----------------------------------|--------------|
| Aldicarb | 10 - 500 | 4 | 81.5 - 115 |
| Aldicarb Sulfoxide | 10 - 500 | 5 | 81.5 - 115 |
| Aldicarb Sulfone | 10 - 500 | 4 | 81.5 - 115 |

Table 3: Toxicological Data for Aldicarb and its Metabolites

| Compound | LD50 (Oral, Rat, mg/kg) | Reference |
|--------------------|-------------------------|-----------|
| Aldicarb | 0.93 | [12] |
| Aldicarb Sulfoxide | 0.88 | [12] |
| Aldicarb Sulfone | 24 | [12] |

Conclusion

Aldicarb sulfone-13C2,d3 is an essential analytical tool for the accurate quantification of Aldicarb and its toxic metabolites. Its use as an internal standard in LC-MS/MS methods provides high precision and accuracy, which is critical for food safety, environmental monitoring, and toxicological research. This guide has provided a comprehensive overview of

its properties, relevant biological pathways, and detailed experimental protocols to aid researchers in its effective application. The provided diagrams and data tables serve as a quick and valuable reference for laboratory professionals.

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